

Essential Safety and Handling Guide for K-115 (Ripasudil)

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Compound of Interest

Compound Name: K-115

Cat. No.: B000218

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This guide provides immediate, essential safety and logistical information for laboratory professionals handling **K-115**, also known as Ripasudil. The following procedures are designed to ensure the safe handling, use, and disposal of this compound, supporting a secure research environment.

I. Compound Identification and Properties

K-115, or Ripasudil, is a Rho-associated coiled-coil containing protein kinase (ROCK) inhibitor. For safe handling, it is crucial to be aware of its chemical and physical properties.

Identifier	Value	Source
Chemical Name	Ripasudil (hydrochloride hydrate)	[1]
Synonym	K-115	[1][2][3]
CAS Number	887375-67-9	[1][3]
Molecular Formula	C ₁₅ H ₁₈ FN ₃ O ₂ S • HCl [2H ₂ O]	[2]
Molecular Weight	395.9 g/mol	[2]
Appearance	Crystalline solid	[2]
Solubility	DMSO (~30 mg/ml), slightly soluble in DMF, PBS (pH 7.2) (~0.5 mg/ml)	[2]

II. Personal Protective Equipment (PPE)

While some safety data sheets (SDS) may not classify **K-115** as hazardous, others indicate that it is a skin and eye irritant.[3] Therefore, a cautious approach to PPE is recommended to minimize exposure risk.

A. Standard Laboratory Attire:

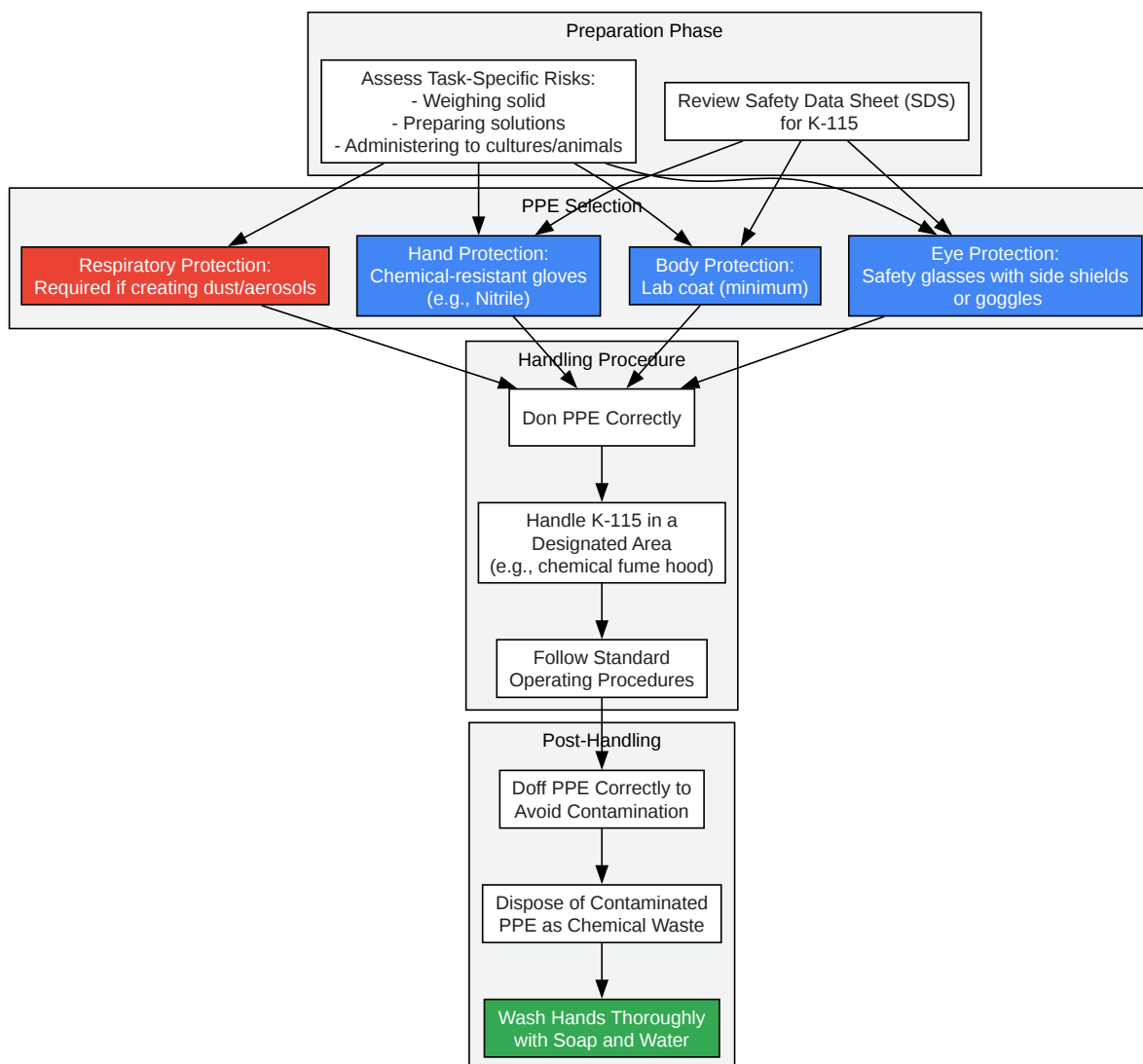
- Lab Coat: A standard, long-sleeved lab coat should be worn at all times.
- Closed-toe Shoes: Footwear that fully covers the feet is mandatory.

B. Specific PPE for Handling **K-115**:

- Eye Protection: Wear safety glasses with side shields or chemical splash goggles.[3]
- Hand Protection: Chemical-resistant gloves are required. Nitrile gloves are a suitable option. Gloves must be inspected for integrity before each use.[3]
- Respiratory Protection: If there is a risk of generating dust or aerosols, a NIOSH-approved respirator should be used.

- Body Protection: In addition to a lab coat, consider an apron or other protective clothing if there is a risk of splashing.[\[3\]](#)

Workflow for PPE Selection and Use



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Caption: Logical workflow for selecting and using PPE when handling **K-115**.

III. Operational Plan: Handling and Experimental Protocols

A. Engineering Controls:

- Ventilation: Work with **K-115** in a well-ventilated area. For procedures that may generate dust or aerosols, such as weighing the solid or preparing concentrated stock solutions, a chemical fume hood is recommended.

B. Safe Handling Practices:

- Avoid Contact: Do not ingest, inhale, or allow the compound to come into contact with eyes, skin, or clothing.[\[2\]](#)
- Hygiene: Wash hands thoroughly with soap and water after handling **K-115**, and before eating, drinking, or smoking.[\[3\]](#)
- Solution Preparation:
 - **K-115** is a crystalline solid.[\[2\]](#) To prepare a stock solution, dissolve the compound in a suitable organic solvent such as DMSO.[\[2\]](#)
 - For aqueous solutions, **K-115** can be dissolved directly in buffers like PBS (pH 7.2), though solubility is limited.[\[2\]](#) It is recommended to not store aqueous solutions for more than one day.[\[2\]](#)
 - When making further dilutions, ensure that the final concentration of the organic solvent is low enough to not affect the experimental results.[\[2\]](#)

IV. Disposal Plan

Proper disposal of **K-115** and any contaminated materials is essential to prevent environmental contamination and ensure laboratory safety.

A. Waste Categorization:

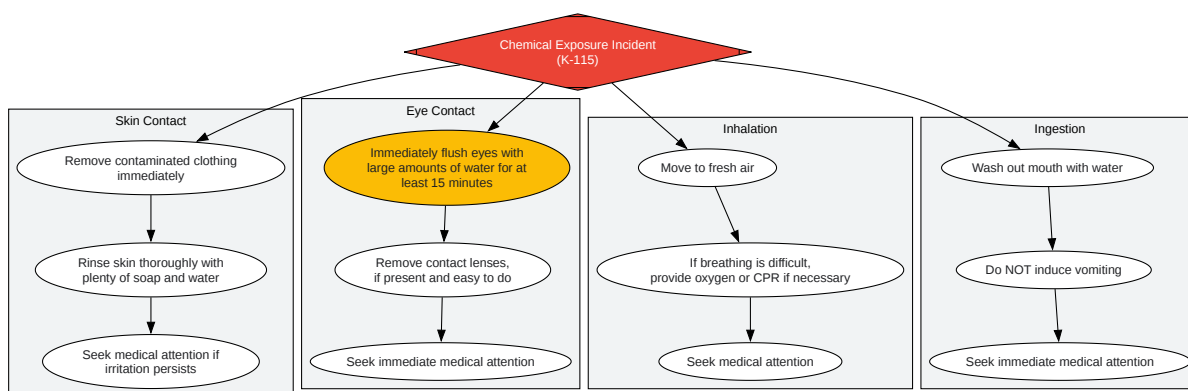
- Solid Waste: Unused or expired **K-115** powder.

- Liquid Waste: Unused solutions of **K-115**, as well as contaminated solvents and buffers.
- Contaminated Materials: Any materials that have come into direct contact with **K-115**, including:
 - Gloves
 - Pipette tips
 - Tubes and vials
 - Bench paper

B. Disposal Procedures:

- Segregation: All waste contaminated with **K-115** should be segregated from general laboratory waste.
- Containment:
 - Solid and Contaminated Dry Waste: Collect in a designated, sealed, and clearly labeled hazardous waste container.
 - Liquid Waste: Collect in a designated, sealed, and clearly labeled hazardous liquid waste container. Do not mix incompatible waste streams.
- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the chemical name "**K-115**" or "Ripasudil."
- Final Disposal: Dispose of all **K-115** waste in accordance with your institution's and local environmental regulations. Do not dispose of **K-115** down the drain or in the regular trash.^[1] While some sources suggest small quantities can be disposed of with household waste, this is not a recommended practice in a professional research setting.^[1]

Emergency Response Protocol



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Caption: Step-by-step emergency procedures for different exposure routes to **K-115**.

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